

Application Notes and Protocols: Melamine Foam in Soundproofing and Insulation

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Compound of Interest

Compound Name: Melamine(1+)

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These application notes provide a comprehensive overview of the utilization of melamine foam in acoustic and thermal insulation applications. This document outlines the material's key properties, presents quantitative data in structured tables, details experimental protocols for performance evaluation, and includes visualizations to illustrate key concepts and workflows.

Introduction to Melamine Foam

Melamine foam is a lightweight, open-cell foam made from melamine resin.^[1] Its unique three-dimensional network structure of slender and easily thermoformable filaments gives it a distinctive combination of properties, making it an excellent material for both soundproofing and thermal insulation.^{[1][2]} Key characteristics include low density, high sound absorption, good thermal insulation, and inherent flame retardancy.^{[3][4][5]}

Applications in Soundproofing

The open-cell structure of melamine foam is highly effective at absorbing sound waves, making it an ideal material for noise control in various settings.^[6] When sound waves penetrate the foam, they are converted into low-grade heat within the open-cell structure, which prevents the

sound from reflecting and causing echoes.[6] This property is particularly beneficial in environments requiring precise acoustic control, such as recording studios, laboratories, and quiet rooms for sensitive equipment.

Quantitative Data: Sound Absorption

The sound absorption performance of melamine foam is quantified by its sound absorption coefficient (α), which ranges from 0 (perfect reflection) to 1 (perfect absorption) at various frequencies.[7][8] The Noise Reduction Coefficient (NRC) is a single-number average of the absorption coefficients at 250, 500, 1000, and 2000 Hz.[9]

Thickness (mm)	Frequency (Hz)	Sound Absorption Coefficient (α)
25	125	0.09
250	0.22	0.06
500	0.54	
1000	0.76	
2000	0.88	
4000	0.93	
30	125	0.06
250	0.09	0.06
500	0.25	
1000	0.56	
2000	0.80	
4000	0.95	
50	125	0.18
250	0.56	0.18
500	0.96	
1000	1.00	
2000	1.00	
4000	1.00	

Note: The data presented is a compilation from various sources and may vary depending on the specific product and manufacturer.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Applications in Thermal Insulation

Melamine foam's low thermal conductivity makes it an effective thermal insulator.[3][5] The high porosity of over 99% and the intricate three-dimensional grid structure significantly impede the convection of air, which is a primary mode of heat transfer.[4] This property, combined with its high-temperature resistance, makes it suitable for insulating pipes, ductwork, and equipment in laboratory and manufacturing environments where temperature control is critical.[4]

Quantitative Data: Thermal and Physical Properties

Property	Value	Test Standard
Thermal Conductivity	0.034 - 0.035 W/m·K	ASTM C518
Density	8 - 11 kg/m ³	-
Tensile Strength	120 kPa	-
Continuous Service Temperature	-200°C to 240°C	-

Note: The data presented is a compilation from various sources and may vary depending on the specific product and manufacturer.[1][2][3][4][10]

Experimental Protocols

Sound Absorption Measurement (ASTM C423)

The standard test method for measuring the sound absorption and sound absorption coefficients of a material is ASTM C423, which is conducted in a reverberation room.[7][13]

Objective: To determine the sound-absorbing properties of melamine foam by measuring the decay rate of sound in a reverberation chamber.[14]

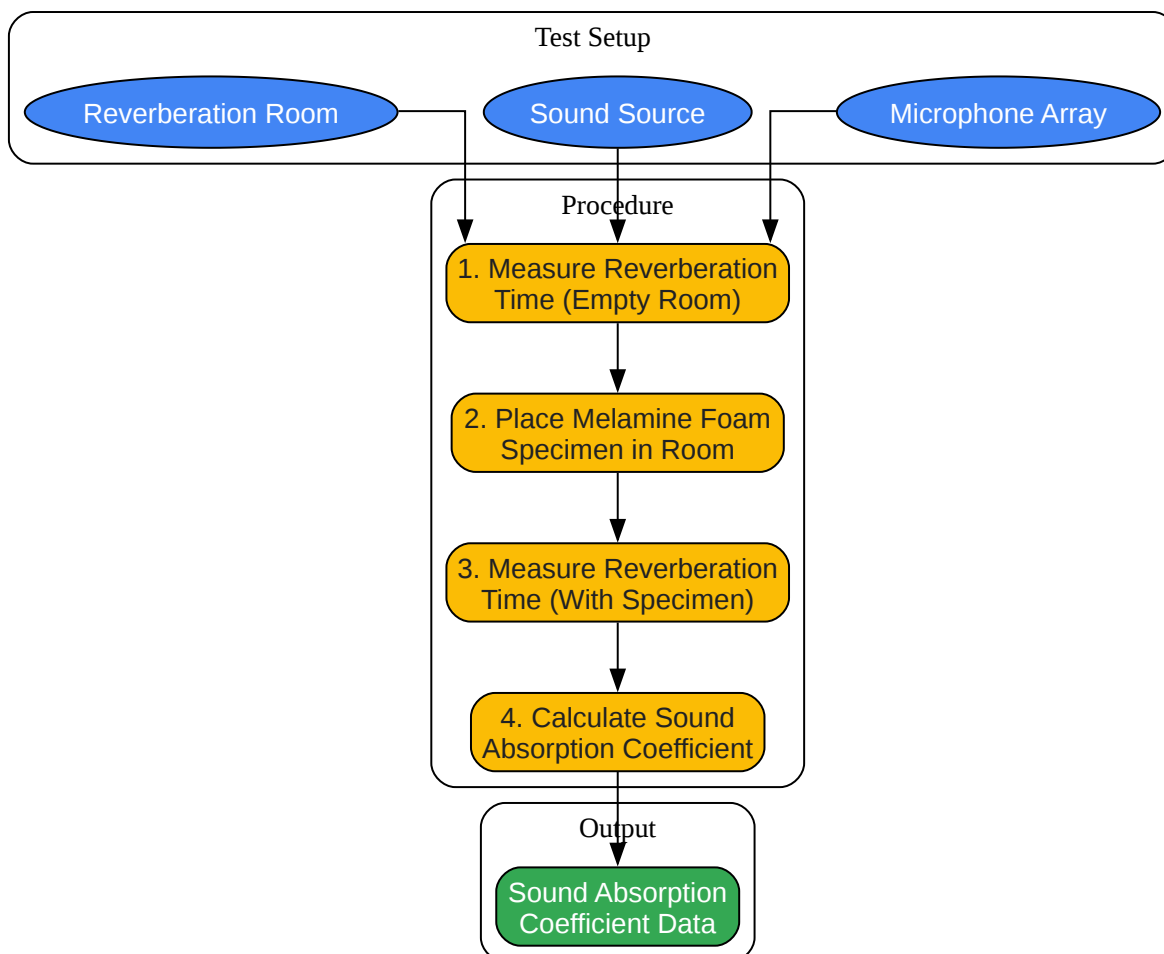
Apparatus:

- Reverberation Room: A room with highly reflective surfaces to create a diffuse sound field. [14]
- Sound Source: A loudspeaker system capable of producing broadband noise.[7]
- Microphones: Multiple microphones to measure the sound pressure level decay.[14]

- Data Acquisition System: To record and analyze the decay of sound.

Procedure:

- Empty Room Measurement:
 - Generate a steady-state broadband noise in the reverberation room.[\[14\]](#)
 - Turn off the sound source.[\[14\]](#)
 - Measure the time it takes for the sound pressure level to decay by a specific amount (e.g., 60 dB). This is the reverberation time of the empty room.[\[14\]](#)
 - Repeat the measurement at various microphone positions to obtain an average.[\[14\]](#)
- Specimen Measurement:
 - Place the melamine foam specimen in the reverberation room.[\[14\]](#)
 - Repeat the sound decay measurement process to determine the new reverberation time with the specimen present.[\[14\]](#)
- Calculation:
 - The sound absorption of the specimen is calculated from the difference in the reverberation times of the empty room and the room with the specimen.[\[14\]](#)
 - The sound absorption coefficient is then determined by dividing the sound absorption of the specimen by its surface area.[\[14\]](#)



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ASTM C423 Experimental Workflow

Thermal Conductivity Measurement (ASTM C518)

The steady-state thermal transmission properties of melamine foam are determined using a heat flow meter apparatus according to the ASTM C518 standard.[15][16]

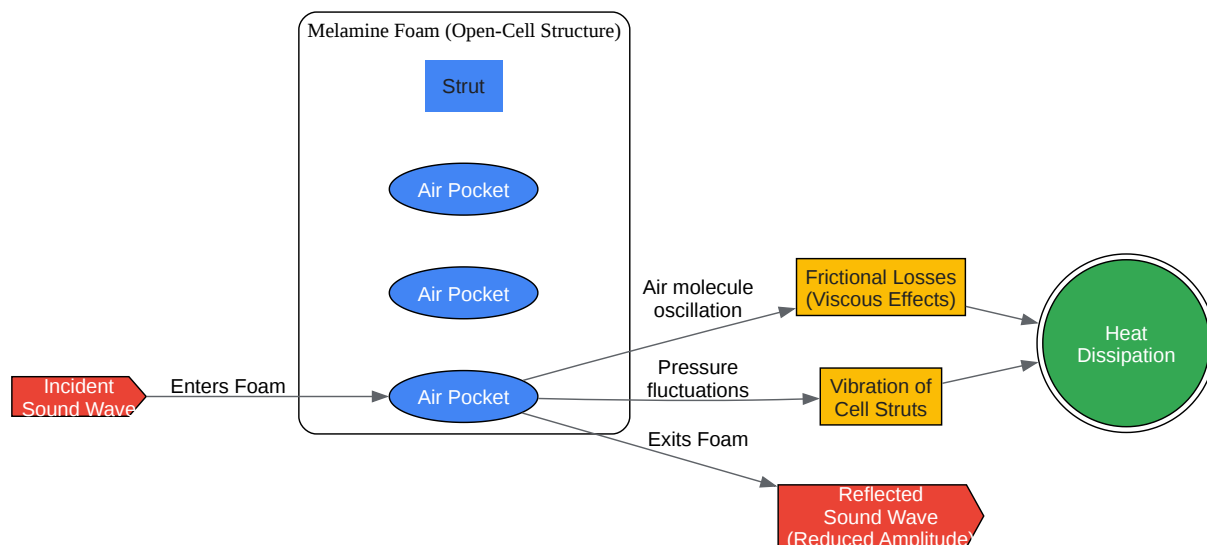
Objective: To measure the thermal conductivity (k-value) of a melamine foam specimen.[15]

Apparatus:

- Heat Flow Meter Apparatus: Consists of a heated plate and a cooled plate.[15]
- Heat Flux Transducer: Measures the heat flow through the specimen.
- Temperature Sensors: To measure the temperature difference across the specimen.[17]

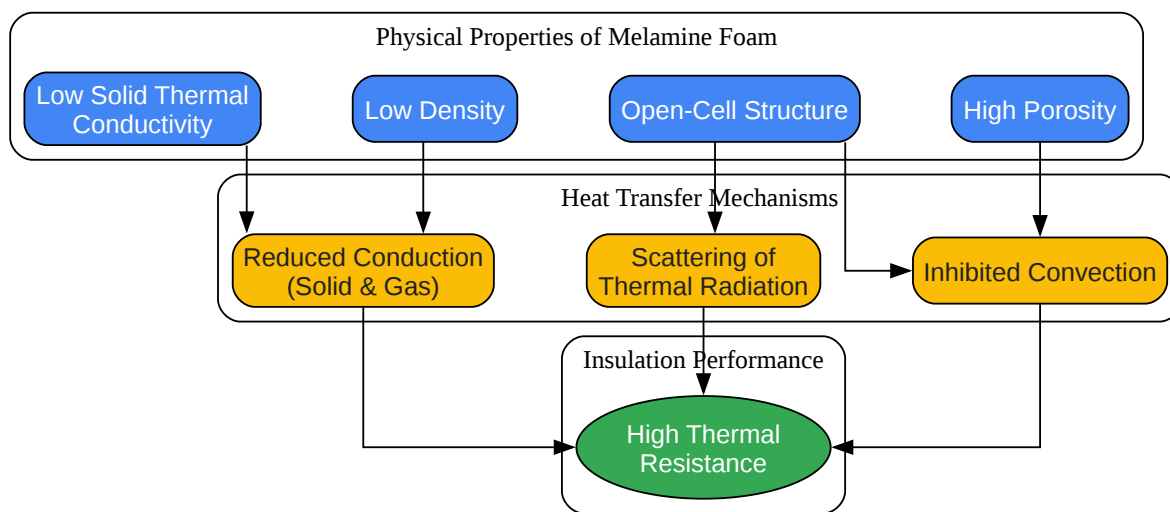
Procedure:

- Specimen Preparation:
 - Cut a flat, uniform specimen of melamine foam to the required dimensions.[17]
 - Condition the specimen at a specified temperature and humidity.
- Test Execution:
 - Place the specimen between the heated and cooled plates of the heat flow meter.[15]
 - Apply a controlled temperature difference across the specimen.[17]
 - Allow the system to reach a steady-state condition, where the heat flow and temperatures are constant.[15]
- Measurement and Calculation:
 - Measure the heat flow through the specimen using the heat flux transducer.[17]
 - Measure the temperatures of the hot and cold surfaces of the specimen.[17]
 - The thermal conductivity is calculated using Fourier's law of heat conduction, based on the measured heat flow, temperature difference, and specimen thickness.[18]



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Mechanism of Sound Absorption in Melamine Foam



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Factors Influencing Insulation Performance

Conclusion

Melamine foam is a versatile material with excellent soundproofing and thermal insulation properties, making it a valuable tool for researchers, scientists, and drug development professionals. Its lightweight nature, inherent fire resistance, and high performance in both acoustic and thermal management applications allow for the creation of controlled and stable laboratory and manufacturing environments. The provided data and experimental protocols serve as a guide for the effective application and evaluation of melamine foam in specialized settings.

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